

4-Ethenyl-1,7-naphthyridine: A Technical Overview for Chemical Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Vinyl-1,7-naphthyridine

Cat. No.: B15249912

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This technical guide provides a comprehensive overview of **4-Vinyl-1,7-naphthyridine**, with its formally recognized IUPAC name being 4-ethenyl-1,7-naphthyridine.^[1] This document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry, offering available data and outlining potential research avenues for this specific heterocyclic compound.

Core Compound Identification

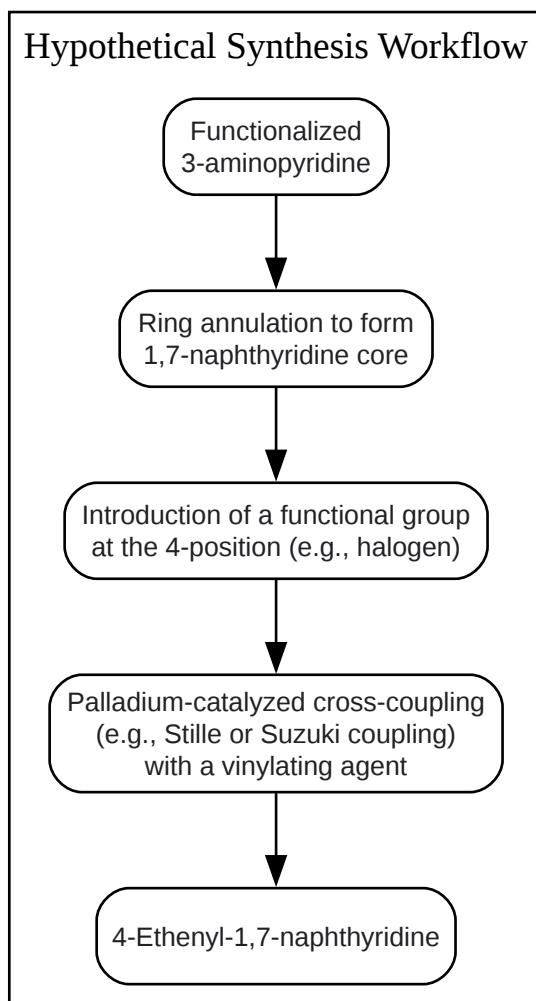
A thorough search of chemical databases and supplier information did not yield a specific CAS (Chemical Abstracts Service) registry number for 4-ethenyl-1,7-naphthyridine. While the compound is available from some chemical suppliers, a unique identifying CAS number has not been assigned or is not publicly available.

Identifier	Value
IUPAC Name	4-ethenyl-1,7-naphthyridine[1]
Synonym	4-Vinyl-1,7-naphthyridine
CAS Number	Not Available
Molecular Formula	C ₁₀ H ₈ N ₂
Molecular Weight	156.18 g/mol
Canonical SMILES	C=CC1=CC=NC2=C1C=CN=C2

Synthesis and Experimental Protocols

Detailed experimental protocols for the direct synthesis of 4-ethenyl-1,7-naphthyridine are not explicitly described in currently available scientific literature. However, the synthesis of substituted 1,7-naphthyridines is documented, suggesting potential synthetic routes that could be adapted for the introduction of a vinyl group at the 4-position. General methodologies often involve the construction of the bicyclic naphthyridine core from substituted pyridine precursors.

One plausible, though not explicitly documented, approach could involve a multi-step synthesis beginning with a pre-functionalized pyridine ring, followed by the construction of the second ring and subsequent introduction or modification of a substituent at the 4-position to yield the vinyl group. A generalized synthetic workflow is depicted below.



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Caption: A potential synthetic pathway for 4-ethenyl-1,7-naphthyridine.

Biological Activity and Signaling Pathways

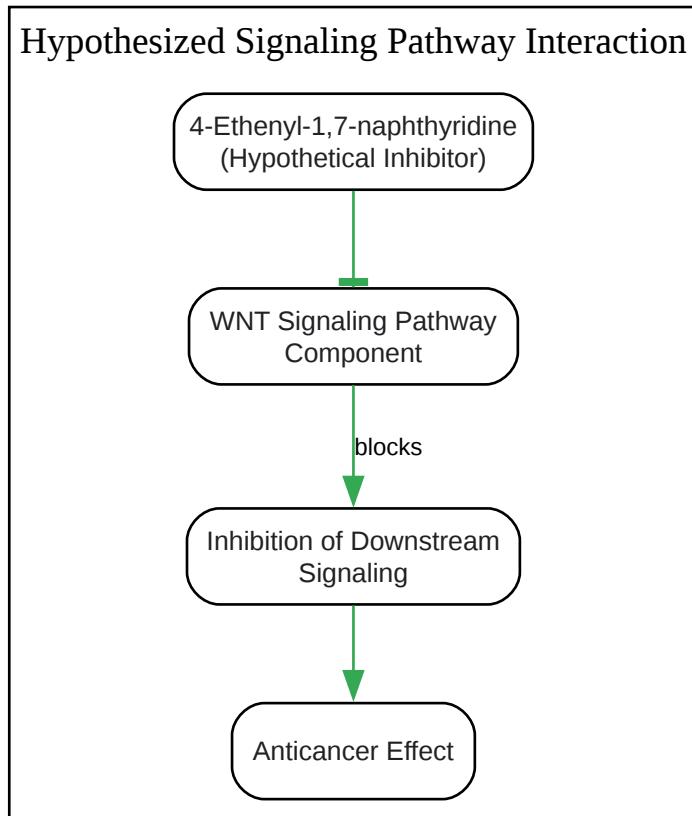
Direct studies on the biological activity and signaling pathway interactions of 4-ethenyl-1,7-naphthyridine are not found in the current body of scientific literature. However, the broader class of naphthyridine derivatives is of significant interest to medicinal chemists due to their wide range of biological activities.^[2] Various substituted naphthyridines have been investigated for their potential as therapeutic agents.

The biological activities of different naphthyridine isomers and their derivatives are summarized in the table below. This information may provide a basis for hypothesizing the potential

biological relevance of 4-ethenyl-1,7-naphthyridine.

Naphthyridine Isomer	Reported Biological Activities of Derivatives	Potential Signaling Pathway Involvement
1,8-Naphthyridine	Antibacterial, anticancer, antiviral (including HIV), anti-inflammatory. [2]	Inhibition of bacterial DNA gyrase and topoisomerase IV.
1,7-Naphthyridine	Anticancer, antiparasitic, Tpl2 kinase inhibition. [3]	WNT signaling pathway inhibition. [2]
1,6-Naphthyridine	HIV-1 reverse transcriptase inhibition, anticancer.	Not explicitly defined in the provided context.
1,5-Naphthyridine	Antimalarial, anticancer.	Not explicitly defined in the provided context.
2,7-Naphthyridine	Cytotoxic against cancer cell lines, δ -opioid receptor antagonism. [2]	Not explicitly defined in the provided context.
2,6-Naphthyridine	Sedative, neuromuscular inhibition. [2]	Central nervous system activity. [2]

Given that some 1,7-naphthyridine derivatives have been shown to inhibit the WNT signaling pathway, a logical starting point for investigating the mechanism of action of 4-ethenyl-1,7-naphthyridine, should it exhibit anticancer properties, would be to assess its activity on this pathway.



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Caption: A potential mechanism of action for 4-ethenyl-1,7-naphthyridine.

Conclusion and Future Directions

4-Ethenyl-1,7-naphthyridine represents an understudied member of the medicinally relevant naphthyridine family. While its fundamental chemical identifiers are established, a dedicated CAS number is not yet available. The absence of specific synthetic protocols and biological data in the public domain highlights a significant research gap. Future research should focus on developing and publishing a reliable synthetic route to this compound. Subsequent in-vitro and in-vivo studies are warranted to explore its potential biological activities, drawing inspiration from the diverse therapeutic properties of other substituted naphthyridines. The exploration of its effects on known signaling pathways, such as the WNT pathway, could be a fruitful area of investigation for its potential as a novel therapeutic agent.

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References

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- To cite this document: BenchChem. [4-Ethenyl-1,7-naphthyridine: A Technical Overview for Chemical Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15249912#4-vinyl-1-7-naphthyridine-iupac-name-and-cas-number\]](https://www.benchchem.com/product/b15249912#4-vinyl-1-7-naphthyridine-iupac-name-and-cas-number)

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